Spectroscopic Data of 1-(1-Chloroethyl)-2,3-dimethylbenzene: A Technical Guide

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Compound of Interest

Compound Name:	*1-(1-Chloroethyl)-2,3-dimethylbenzene*
CAS No.:	*60907-88-2*
Cat. No.:	*B1357474*

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Authored by: A Senior Application Scientist

This technical guide provides a comprehensive analysis of the spectroscopic data for the compound **1-(1-chloroethyl)-2,3-dimethylbenzene**. This document is structured to offer not just raw data, but a deeper understanding of the underlying principles and experimental considerations that inform the interpretation of its spectral characteristics. As a crucial intermediate in the synthesis of various pharmaceutical compounds, a thorough understanding of its spectroscopic signature is paramount for quality control, reaction monitoring, and impurity profiling.

While experimental spectra for this specific compound are not widely available in public databases, this guide will present predicted spectroscopic data based on established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS). These predictions are grounded in the analysis of structurally analogous

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compounds and provide a robust framework for the identification and characterization of **1-(1-chloroethyl)-2,3-dimethylbenzene**.

Molecular Structure and Key Features

1-(1-Chloroethyl)-2,3-dimethylbenzene possesses a chiral center at the carbon atom bearing the chlorine, which has significant implications for its NMR spectra, potentially leading to diastereotopic protons in the absence of free rotation. The aromatic ring is trisubstituted, giving rise to a distinct substitution pattern that will be reflected in the aromatic region of the NMR spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **1-(1-chloroethyl)-2,3-dimethylbenzene**, both ^{1}H and ^{13}C NMR are indispensable for structural confirmation.

Predicted ^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **1-(1-chloroethyl)-2,3-dimethylbenzene** is predicted to exhibit distinct signals corresponding to the aromatic protons, the methine proton of the chloroethyl group, and the methyl protons. The chemical shifts are influenced by the electron-withdrawing effect of the chlorine atom and the electron-donating nature of the methyl groups on the aromatic ring.

Experimental Considerations:

A standard ^{1}H NMR experiment would be conducted in a deuterated solvent such as chloroform-d ($CDCl_3$) at a spectrometer frequency of 400 MHz or higher to ensure adequate signal dispersion. Tetramethylsilane (TMS) would serve as the internal standard (0 ppm).

Predicted ^{1}H NMR Data:

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Protons	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)	Integration
Ar-H	7.0 - 7.2	Multiplet	-	3H
-CH(Cl)-	5.1 - 5.3	Quartet	~7	1H
Ar-CH_3	2.2 - 2.4	Singlet	-	6H
-CH(Cl)CH_3	1.7 - 1.9	Doublet	~7	3H

Interpretation:

- Aromatic Protons (7.0 - 7.2 ppm): The three protons on the benzene ring are expected to appear as a complex multiplet in this region due to their distinct chemical environments and spin-spin coupling with each other.
- Methine Proton (5.1 - 5.3 ppm): The proton attached to the same carbon as the chlorine atom is significantly deshielded and is expected to appear as a quartet due to coupling with the three protons of the adjacent methyl group.
- Aromatic Methyl Protons (2.2 - 2.4 ppm): The two methyl groups attached to the aromatic ring are chemically equivalent and are therefore expected to appear as a single sharp singlet, integrating to six protons.
- Ethyl Methyl Protons (1.7 - 1.9 ppm): The three protons of the methyl group in the chloroethyl side chain will appear as a doublet due to coupling with the single methine proton.

Predicted ^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the different carbon environments within the molecule.

Experimental Considerations:

A proton-decoupled ^{13}C NMR experiment would be performed, typically at a frequency of 100 MHz or higher, using $CDCl_3$ as the solvent.

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Predicted ^{13}C NMR Data:

Carbon Atom	Predicted Chemical Shift (δ, ppm)
C-Cl	55 - 65
Aromatic C (quaternary)	135 - 145
Aromatic CH	125 - 130
Ar-CH_3	15 - 25
-CH(Cl)CH_3	20 - 30

Interpretation:

- C-Cl Carbon (55 - 65 ppm): The carbon atom directly bonded to the electronegative chlorine atom is expected to be significantly deshielded.
- Aromatic Carbons (125 - 145 ppm): The six carbons of the benzene ring will give rise to several signals in this region. The quaternary carbons (those bonded to the chloroethyl and methyl groups) will appear at lower field (further downfield) compared to the carbons bearing hydrogen atoms. Due to the substitution pattern, four distinct aromatic carbon signals are anticipated.
- Methyl Carbons (15 - 30 ppm): The carbon atoms of the two aromatic methyl groups and the methyl group of the chloroethyl side chain are expected in the upfield region of the spectrum. The two aromatic methyl carbons may have very similar chemical shifts.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to molecular vibrations.

Experimental Considerations:

The IR spectrum can be obtained using a neat liquid film between salt plates (e.g., NaCl or KBr) or by using an Attenuated Total Reflectance (ATR) accessory.

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Predicted IR Absorption Bands:

Wavenumber (cm^{-1})	Vibration Type	Functional Group
3100 - 3000	C-H stretch	Aromatic
2990 - 2850	C-H stretch	Aliphatic (CH_3, CH)
1600, 1480	C=C stretch	Aromatic ring
850 - 750	C-H bend (out-of-plane)	Aromatic (trisubstituted)
800 - 600	C-Cl stretch	Alkyl halide

Interpretation:

- Aromatic C-H Stretching (3100 - 3000 cm^{-1}): This absorption confirms the presence of the benzene ring.[1][2][3]
- Aliphatic C-H Stretching (2990 - 2850 cm^{-1}): These bands are indicative of the methyl and methine groups in the molecule.[1][2][3]
- Aromatic C=C Stretching (1600, 1480 cm^{-1}): These characteristic absorptions are due to the vibrations of the carbon-carbon double bonds within the aromatic ring.[1][2][3]
- Aromatic C-H Bending (850 - 750 cm^{-1}): The pattern of these out-of-plane bending vibrations can often provide information about the substitution pattern on the benzene ring.
- C-Cl Stretching (800 - 600 cm^{-1}): The presence of a band in this region is characteristic of the carbon-chlorine bond.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity.

Experimental Considerations:

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Electron Ionization (EI) at 70 eV is a common method for obtaining the mass spectrum of small organic molecules.

Predicted Mass Spectrometry Fragmentation:

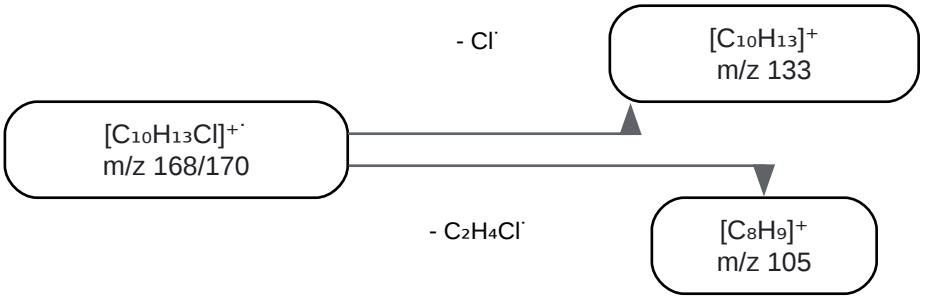
m/z	Ion	Interpretation
168/170	$[M]^+$	Molecular ion peak (with isotopic peak for ^{37}Cl)
133	$[M - Cl]^+$	Loss of a chlorine radical
119	$[M - CH_2CH_3]^+$	Loss of an ethyl group (unlikely)
105	$[C_8H_9]^+$	Tropylium-like ion, loss of C_2H_4Cl
91	$[C_7H_7]^+$	Tropylium ion, a common fragment for alkylbenzenes

Interpretation:

- Molecular Ion Peak ($[M]^+$, m/z 168/170): The presence of a pair of peaks with an intensity ratio of approximately 3:1 is characteristic of a compound containing one chlorine atom (due to the natural abundance of the ^{35}Cl and ^{37}Cl isotopes). This confirms the molecular weight of 168.66 g/mol .[4][5][6][7]
- Loss of Chlorine ($[M - Cl]^+$, m/z 133): A prominent peak at m/z 133 would result from the cleavage of the C-Cl bond, which is a common fragmentation pathway for alkyl halides.
- Tropylium-like Ion (m/z 105): The peak at m/z 105 is likely due to the formation of a stable dimethylphenyl cation after the loss of the chloroethyl side chain.[8]
- Tropylium Ion (m/z 91): The observation of a peak at m/z 91, corresponding to the tropylium ion, is a very common feature in the mass spectra of compounds containing a benzyl group.[8]

Fragmentation Workflow:

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Sources

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